Application Note: Experimental Design for Profiling 2-(3-Aminopropoxy)benzamide Efficacy

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Compound of Interest	
Compound Name:	*2-(3-Aminopropoxy)benzamide*
CAS No.:	*1016533-62-2*
Cat. No.:	*B1628824*

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Introduction & Pharmacophore Analysis

The efficacy testing of **2-(3-Aminopropoxy)benzamide** must be grounded in its chemical structure. The molecule consists of a benzamide core—a classic zinc-binding group (ZBG) found in Class I Histone Deacetylase (HDAC) inhibitors—and a 3-aminopropoxy side chain.

- Benzamide Core: Historically associated with inhibition of HDAC1, HDAC2, and HDAC3 (e.g., Entinostat/MS-275) and PARP enzymes. It acts by chelating the active site metal ion (Zn^{2+}) or interacting with the catalytic pocket.
- 3-Aminopropoxy Tail: This basic ether side chain likely serves as a "surface recognition cap" or a solubility-enhancing linker, potentially interacting with the rim of the enzyme's active site tunnel.

Hypothesis for Efficacy: The compound functions as an epigenetic modulator, specifically inhibiting HDAC activity, leading to hyperacetylation of histones, chromatin relaxation, and reactivation of tumor suppressor genes (e.g., p21/CDKN1A).

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Experimental Design Strategy

To rigorously validate the efficacy of this compound, a tiered screening approach is required:

- Biochemical Potency (Tier 1): Cell-free enzymatic assays to determine

  and selectivity.

- Cellular Target Engagement (Tier 2): Validation of mechanism (e.g., Histone H3 acetylation) in intact cells.

- Functional Phenotype (Tier 3): Assessment of anti-proliferative and pro-apoptotic effects.

Diagram: Mechanism of Action & Signaling Pathway

The following diagram illustrates the hypothesized pathway where **2-(3-Aminopropoxy)benzamide** inhibits HDACs, preventing histone deacetylation and triggering gene expression.

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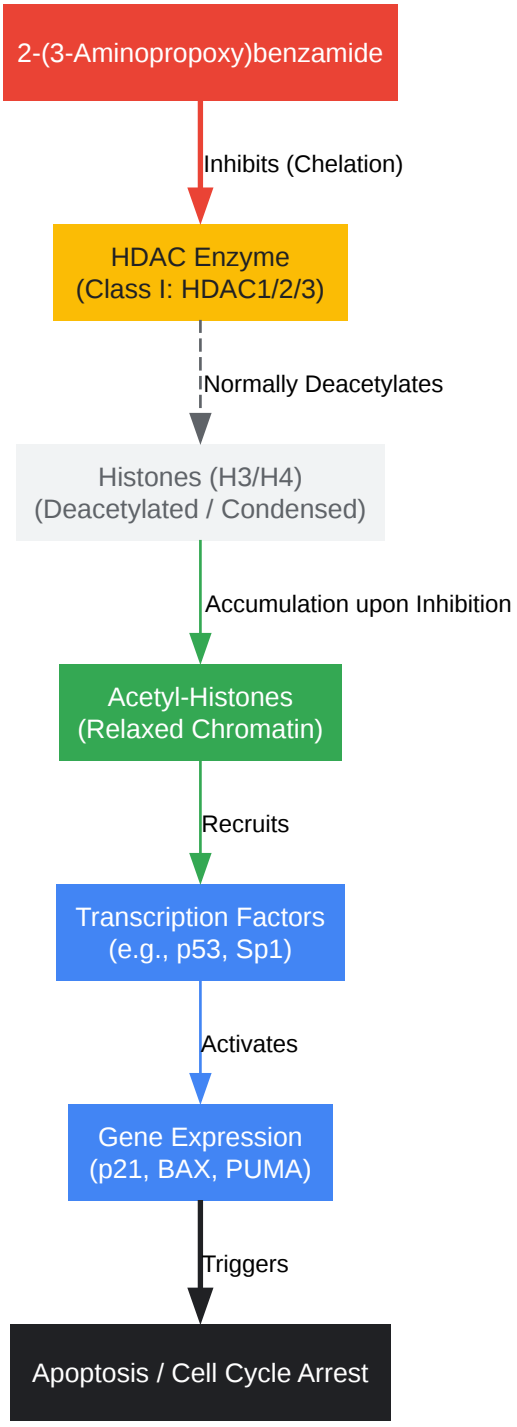

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Figure 1: Hypothesized Mechanism of Action. The compound inhibits HDAC activity, leading to histone hyperacetylation and reactivation of silenced tumor suppressor genes.

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Protocol 1: Biochemical Potency (Fluorometric HDAC Activity Assay)

Objective: Quantify the inhibitory concentration (

) of **2-(3-Aminopropoxy)benzamide** against purified HDAC isoforms.

Principle: Utilize a fluorogenic substrate (e.g., Boc-Lys(Ac)-AMC). HDAC activity cleaves the acetyl group, sensitizing the substrate to a developer enzyme (Trypsin), which releases the fluorescent AMC fluorophore. Inhibitors prevent this cleavage, reducing fluorescence.

Materials:

- Recombinant Human HDAC1, HDAC3, and HDAC6 (for selectivity profiling).
- Fluorogenic HDAC Substrate (Boc-Lys(Ac)-AMC).
- Assay Buffer: 50 mM Tris-HCl (pH 8.0), 137 mM NaCl, 2.7 mM KCl, 1 mM $MgCl_2$.
- Reference Inhibitor: Entinostat (MS-275) or SAHA (Vorinostat).

Step-by-Step Methodology:

- Preparation: Dissolve **2-(3-Aminopropoxy)benzamide** in DMSO to create a 10 mM stock. Prepare serial dilutions (0.1 nM to 100 µM) in Assay Buffer.
- Enzyme Incubation: Add 10 µL of diluted compound and 15 µL of recombinant HDAC enzyme (0.5 ng/µL) to a black 96-well plate. Incubate for 15 min at 37°C.
- Substrate Addition: Add 25 µL of Fluorogenic Substrate (50 µM final).
- Reaction: Incubate for 30–60 min at 37°C.
- Development: Add 50 µL of Developer Solution (Trypsin/TSA) to stop the reaction and release the fluorophore. Incubate for 15 min at room temperature.
- Readout: Measure fluorescence on a microplate reader (Ex/Em = 360/460 nm).

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- Analysis: Plot % Activity vs. Log[Concentration] to calculate

  using non-linear regression (GraphPad Prism).

Validation Criteria:

- Z-factor > 0.5 for the assay plate.
- Reference inhibitor (SAHA) must show

  within 2-fold of historical values (typically ~100 nM).

Protocol 2: Cellular Target Engagement (Western Blotting)

Objective: Confirm that the compound enters the cell and inhibits HDACs in a physiological context by measuring the accumulation of Acetyl-Histone H3 (H3Ac).

Cell Models:

- HCT116 (Colon Cancer) or MCF-7 (Breast Cancer) – Standard models for epigenetic drug testing.

Step-by-Step Methodology:

- Seeding: Plate cells at

  cells/well in a 6-well plate. Allow attachment overnight.
- Treatment: Treat cells with **2-(3-Aminopropoxy)benzamide** at

  the biochemical

  for 24 hours. Include a DMSO control and a Positive Control (Entinostat, 1 µM).
- Lysis: Wash cells with cold PBS. Lyse in RIPA buffer supplemented with Protease Inhibitors and Butyrate (to prevent artificial deacetylation during lysis).

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- SDS-PAGE: Load 20 µg of total protein per lane. Resolve on a 15% SDS-PAGE gel (to separate low MW histones).
- Immunoblotting: Transfer to PVDF membrane.
  - Primary Antibody: Anti-Acetyl-Histone H3 (Lys9/Lys14) [1:1000].
  - Loading Control: Anti-Total Histone H3 or Anti-

    -Actin.
  - Downstream Marker: Anti-p21 (WAF1/CIP1).
- Detection: Use HRP-conjugated secondary antibodies and ECL substrate.

Expected Results: A dose-dependent increase in Acetyl-H3 and p21 levels compared to DMSO control confirms on-target efficacy.

Protocol 3: Functional Phenotyping (Cell Viability & Apoptosis)

Objective: Correlate biochemical inhibition with phenotypic outcomes (cell death).

Method A: CellTiter-Glo® (ATP Quantification)

- Seed cells (3,000/well) in white 96-well plates.
- Treat with serial dilutions of the compound for 72 hours (epigenetic drugs often require delayed timepoints for gene expression changes to manifest).
- Add CellTiter-Glo reagent, shake for 2 min, incubate for 10 min.
- Measure Luminescence. Calculate

  (Growth Inhibition 50%).

Method B: Caspase 3/7 Activation Assay

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- Multiplex the viability assay with a Caspase-Glo® 3/7 assay.
- An increase in Caspase 3/7 signal indicates apoptosis (programmed cell death) rather than just cytostasis.

Data Analysis & Visualization

Summary of Anticipated Results:

Assay Type	Readout	Positive Outcome Criteria
Biochemical	Fluorescence (RFU)	against HDAC1/2/3.
Cellular (WB)	Band Density	>2-fold increase in Acetyl-H3 vs. DMSO.
Phenotypic	Luminescence (RLU)	; Caspase induction.

Diagram: Experimental Workflow

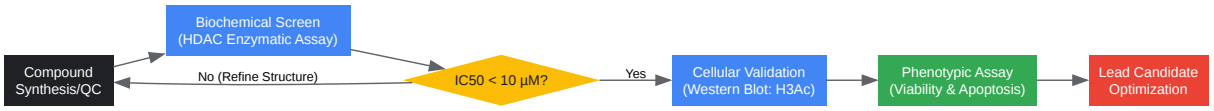

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Figure 2: Screening workflow from biochemical validation to cellular phenotypic profiling.

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